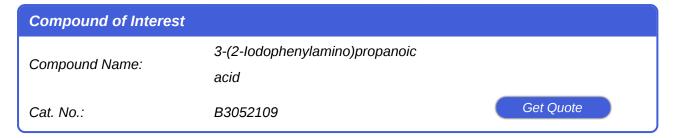


In Vitro Evaluation of 3-(2Iodophenylamino)propanoic Acid: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-lodophenylamino)propanoic acid, a synthetic derivative of β -alanine, belongs to the broader class of substituted propanoic acid compounds. While extensive research exists for various derivatives of propanoic acid, including those with demonstrated anti-inflammatory, antimicrobial, and anticancer properties, a comprehensive in vitro evaluation of this specific iodinated compound is not readily available in the public scientific literature. This technical guide, therefore, aims to provide a foundational understanding of the compound's chemical properties and outlines a series of established in vitro experimental protocols that would be essential for its initial biological characterization. The methodologies described herein are based on standard practices for analogous compounds and are intended to serve as a roadmap for researchers initiating studies on **3-(2-lodophenylamino)propanoic acid**.

Chemical Properties

A summary of the known chemical properties of **3-(2-lodophenylamino)propanoic acid** is presented in Table 1. This information is crucial for the design and execution of in vitro assays, including solubility testing and the preparation of stock solutions.



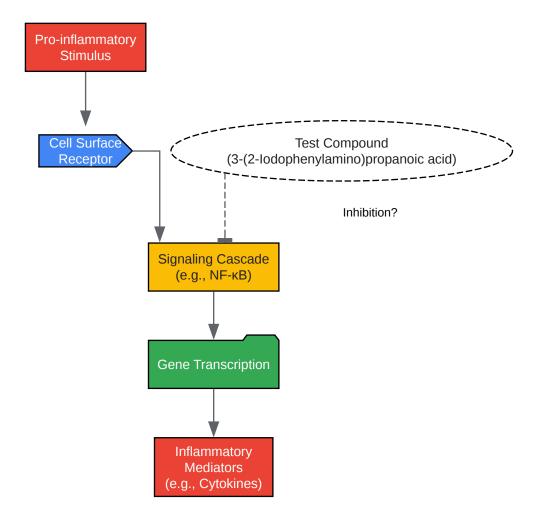
Property	Value	Source
CAS Number	38470-21-2	ChemicalBook
Molecular Formula	C9H10INO2	ChemicalBook
Molecular Weight	291.09 g/mol	ChemicalBook
Synonyms	N-(2-Iodophenyl)-β-alanine	PubChem
N-(o-iodophenyl)-beta-alanine	-	

Table 1: Chemical Properties of 3-(2-Iodophenylamino)propanoic acid

Proposed In Vitro Evaluation Workflow

The following diagram illustrates a logical workflow for the initial in vitro evaluation of **3-(2-lodophenylamino)propanoic acid**, starting from basic cytotoxicity screening to more specific mechanistic assays.





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